

Application Notes and Protocols: Synthesis of 4-Benzoyl-3-methylpiperazin-2-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Benzoyl-3-methylpiperazin-2-one

Cat. No.: B2867644

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Abstract

This document provides a detailed protocol for the synthesis of **4-Benzoyl-3-methylpiperazin-2-one**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. The synthesis is presented as a two-step process commencing with the formation of the 3-methylpiperazin-2-one scaffold, followed by N-benzoylation. This protocol is based on established chemical principles for the synthesis of related piperazinone derivatives.

Introduction

Piperazin-2-one scaffolds are prevalent structural motifs in a variety of biologically active compounds and approved pharmaceuticals.^[1] Their rigid conformation and the presence of multiple functionalization points make them versatile building blocks in drug design. The introduction of a methyl group at the 3-position creates a chiral center, which can be crucial for stereospecific interactions with biological targets. Subsequent acylation at the N4 position, in this case with a benzoyl group, further diversifies the structure for structure-activity relationship (SAR) studies. This protocol outlines a practical approach for the laboratory-scale synthesis of **4-Benzoyl-3-methylpiperazin-2-one**.

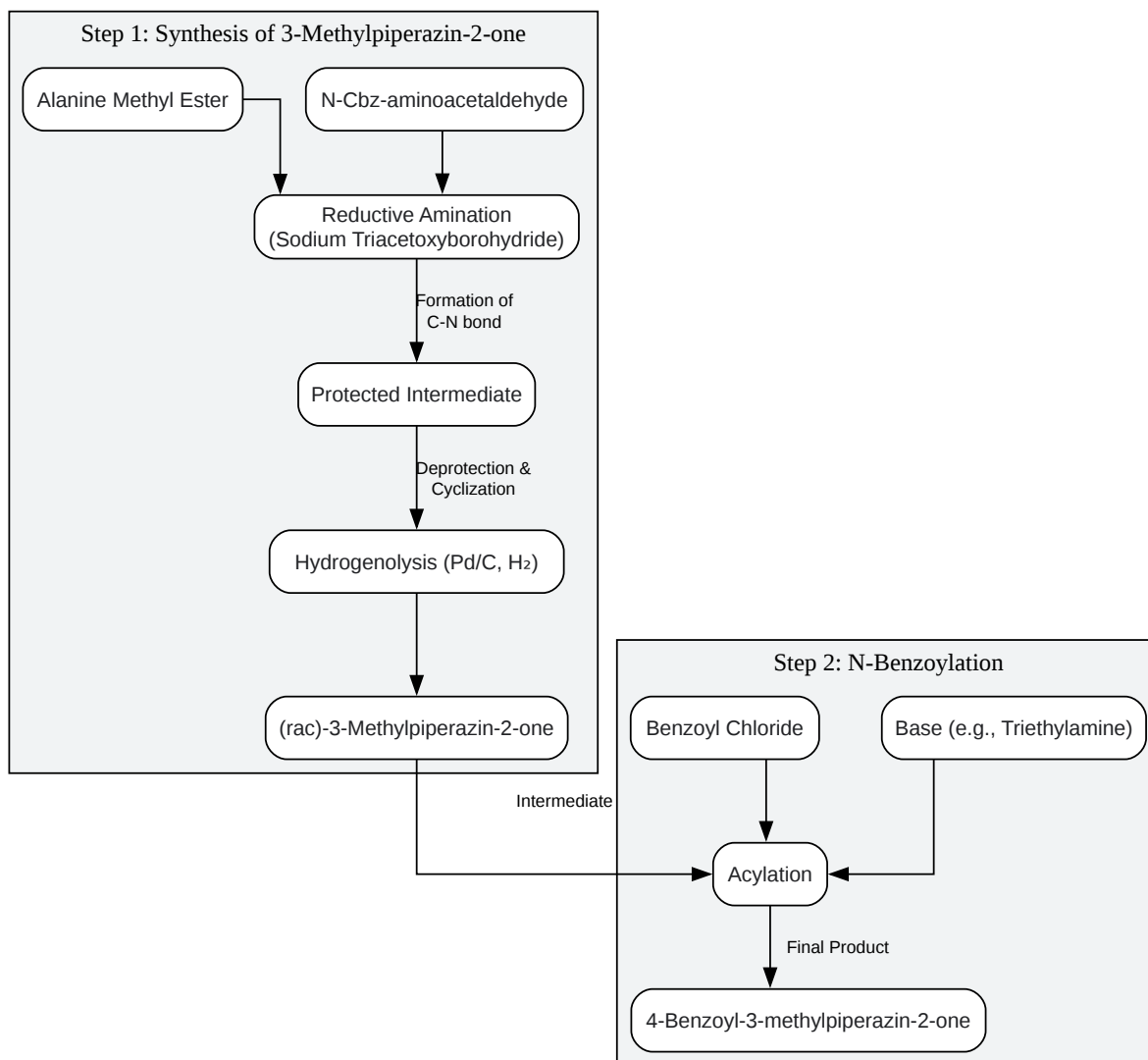
Chemical Properties

A summary of the key chemical properties for the target compound is presented below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₄ N ₂ O ₂	[2]
Molecular Weight	218.25 g/mol	[2]
Monoisotopic Mass	218.10553 Da	[2]
Predicted XlogP	0.9	[2]
SMILES	<chem>CC1C(=O)NCCN1C(=O)C2=C C=CC=C2</chem>	[2]
InChI Key	WOPYVIDWKPDYRZ- UHFFFAOYSA-N	[2]

Synthesis Pathway Overview

The synthesis of **4-Benzoyl-3-methylpiperazin-2-one** is proposed via a two-step sequence. The first step involves the synthesis of the key intermediate, (rac)-3-methylpiperazin-2-one, through the reductive amination of N-Cbz-aminoacetaldehyde with alanine methyl ester, followed by deprotection and spontaneous intramolecular cyclization. The second step is the selective N-benzoylation of the resulting piperazinone.



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References

- 1. (S)-3-Methylpiperazin-2-one | 78551-38-9 | Benchchem [benchchem.com]
- 2. PubChemLite - 4-benzoyl-3-methylpiperazin-2-one (C₁₂H₁₄N₂O₂) [pubchemlite.lcsb.uni.lu]
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